

# HPLC MS/MS analysis of pencycuron in spinach

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## Compound Focus: Pencycuron

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## Analytical Method for Pencycuron in Spinach

The following method has been adapted from a study that used HPLC-MS/MS to quantify **pencycuron** residues in spinach and soil [1].

### Sample Preparation (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method was employed for sample preparation.

- **Homogenization:** Pre-cool spinach samples at  $-20^{\circ}\text{C}$  for 24 hours, then homogenize with dry ice [1].
- **Extraction:**
  - Weigh 10.0 g of homogenized spinach into a centrifuge tube.
  - Add 10 mL of acetonitrile (ACN) and a QuEChERS extraction kit (containing 4.0 g  $\text{MgSO}_4$ , 1.0 g NaCl, 0.5 g  $\text{Na}_2\text{citrate}$ , and 1.0 g  $\text{Na}_3\text{citrate}$ ) [1].
  - Vortex the mixture, then shake at 200 rpm for 1 hour.
  - **Perform a sonication step for 15 minutes** to improve the extraction efficiency of **pencycuron** [1].
  - Centrifuge at 3000 g for 10 minutes at  $4^{\circ}\text{C}$  [1].
- **Clean-up:**
  - Transfer 1 mL of the supernatant to a dispersive-SPE (d-SPE) tube (containing 150 mg  $\text{MgSO}_4$ , 25 mg C18, and 25 mg Primary Secondary Amine (PSA)) [1].
  - Centrifuge and filter the purified extract through a  $0.20\ \mu\text{m}$  syringe filter [1].

## HPLC-MS/MS Instrumental Analysis

The analysis was performed using a Liquid Chromatography-Tandem Mass Spectrometer [1].

- **Chromatography:**
  - **Column:** Not specified in the provided source, but a C18 column is typical for such analyses.
  - **Mobile Phase:** Acetonitrile and water, both containing 0.1% formic acid, are commonly used for good chromatographic separation and ionization [2].
  - **Flow Rate & Injection Volume:** Standard values for HPLC-MS/MS are 0.2 mL/min and 2-5  $\mu$ L, respectively [2].
- **Mass Spectrometry:**
  - **Ionization Mode:** Electrospray Ionization (ESI) in positive mode ( $[M+NH_4]^+$  adduct reported) [1].
  - **Detection:** Multiple Reaction Monitoring (MRM) mode.

## Method Validation

The analytical method was validated according to standard guidelines, with results meeting acceptance criteria [1].

- **Linearity:** The matrix-matched calibration curves showed excellent linearity ( $R^2 > 0.999$ ) in the range of 0.002–0.100 mg/L for spinach [1].
- **Limit of Quantification (LOQ):** 0.002 mg/kg for spinach [1].
- **Recovery and Precision:** Recoveries for **penicycuron** in spinach were 94.0–96.9% at fortification levels of 0.01 and 0.1 mg/kg, with coefficients of variation (CV) within an acceptable range [1].

## Penicycuron Residue Data in Spinach and Soil

The table below summarizes key findings from the study on residue dissipation and bioconcentration [1].

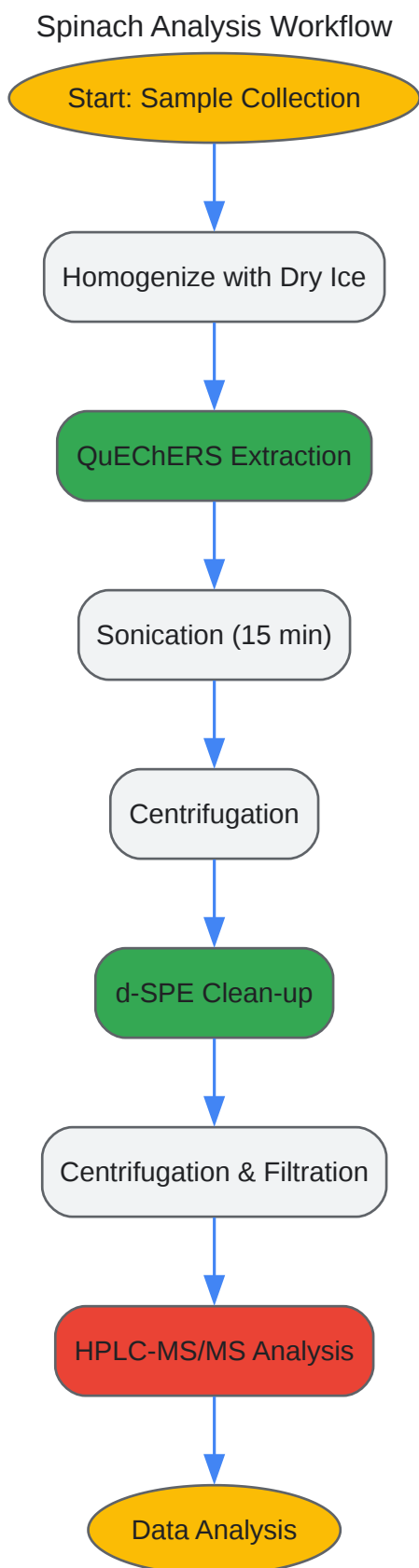
Parameter	Greenhouse Soil	Spinach (48 DAT)	Spinach (55 DAT)
Application Dose (Recommended)	0.1 kg a.i./1000 m <sup>2</sup>	0.006 mg/kg	0.003 mg/kg
Application Dose (Double)	0.2 kg a.i./1000 m <sup>2</sup>	0.025 mg/kg	0.008 mg/kg

Parameter	Greenhouse Soil	Spinach (48 DAT)	Spinach (55 DAT)
DT <sub>50</sub> (Half-life)	50 - 54 days	-	-
Bioconcentration Factor (BCF)	-	0.003 - 0.008	0.001 - 0.002

DAT: Days After Treatment; a.i.: active ingredient; DT<sub>50</sub>: Time for 50% dissipation.

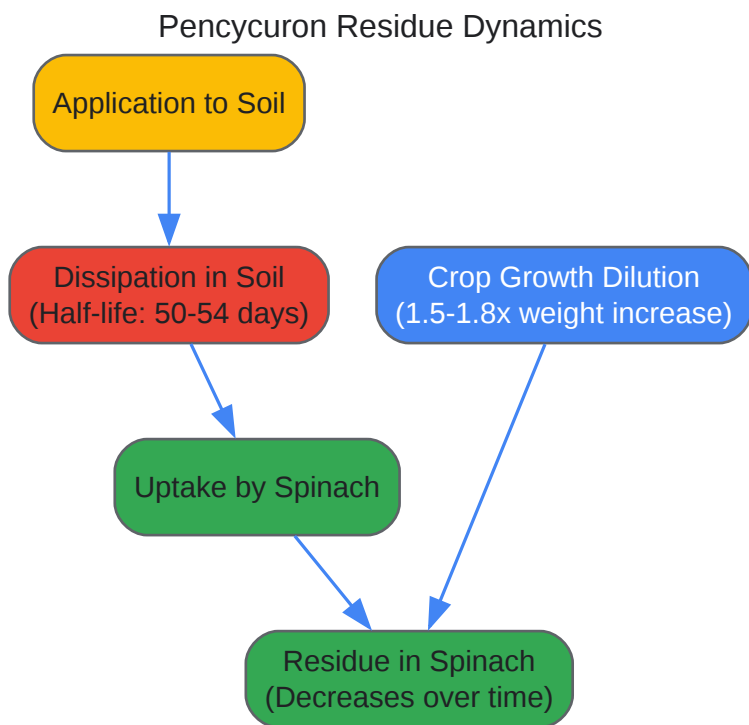
## Experimental Workflow and Residue Dynamics

The following diagrams, created using Graphviz, outline the experimental workflow and the logical relationship of residue dynamics.



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This workflow summarizes the key sample preparation and analysis steps. The QuEChERS extraction includes a sonication step to improve **pencycuron** recovery [1].



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This diagram illustrates the fate of **pencycuron** after application. Residues in spinach decrease over time due to both pesticide dissipation in soil and dilution from crop growth [1].

## Key Considerations for Analysis

- **Matrix Effects:** The use of **matrix-matched calibration standards** is crucial for accurate quantification, as it compensates for signal suppression or enhancement caused by the spinach matrix [1].
- **Crop Growth Dilution:** The study identified that the growth of the spinach plant itself (a 1.5–1.8 times increase in fresh weight over 7 days) is a major factor leading to lower residue concentrations at later harvest dates. This should be considered when modeling residue behavior [1].
- **Regulatory Context:** **Pencycuron** can break down to form **aniline**, a compound of toxicological concern [3]. Be aware that future regulatory methods may require monitoring for this metabolite.

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